

Nicotine Solubility Overview

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Miotine

CAS No.: 4464-16-8

Cat. No.: S599110

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Nicotine is an alkaloid with distinct solubility properties crucial for various experimental and product development applications. The table below summarizes its behavior in different solvents and environmental conditions.

Aspect	Key Information	Source / Context
General Solubility	Soluble in water, alcohol, chloroform, ether, petroleum ether, and kerosene. [1]	Laboratory extraction
Solubility in Glycerin (VG)	Soluble, but the process can be slow due to high viscosity; solutions can form concentration gradients if not mixed thoroughly. [2]	E-liquid formulation
Environmental Solubility	Highly water-soluble; ~50% of nicotine can be washed out from a cigarette butt in 30 minutes by rainwater. [3]	Environmental study (Berlin's waters)
Dissolution Profile (Smokeless Tobacco)	Release profile depends on the product's physical form (e.g., snus vs. loose moist snuff); can be modeled using first-order kinetics. [4]	In-vitro dissolution testing

Experimental Protocols & Data

Protocol 1: Acid-Base Extraction from Tobacco Leaves

This method is effective for obtaining a high nicotine yield from plant material. [1]

• 1. Materials Preparation

- **Plant Material:** Dried and powdered tobacco leaves (e.g., Burley tobacco).
- **Chemicals:** Sodium carbonate (Na_2CO_3), Sodium hydroxide (NaOH), Chloroform.
- **Equipment:** Heating mantle, filtration setup, separatory funnel, rotary evaporator.

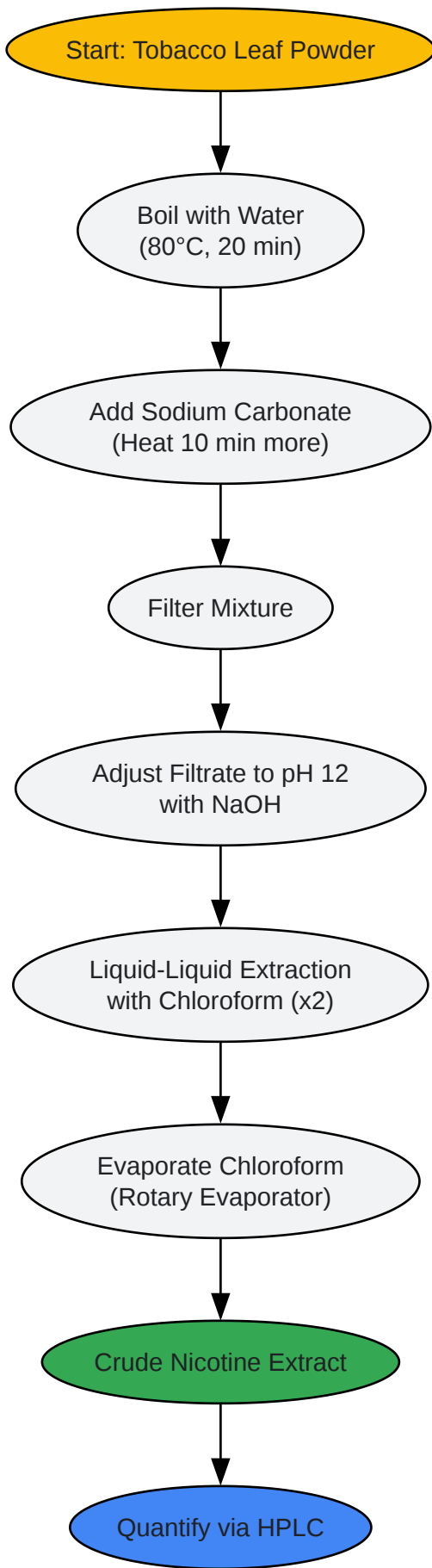
• 2. Extraction Procedure

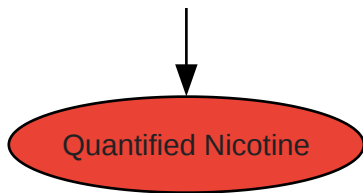
- Boil 50 g of tobacco leaf powder with 750 mL of water at 80 ± 5 °C for 20 minutes.
- Add 10 g of sodium carbonate to the mixture and continue heating for 10 more minutes.
- Filter the mixture while hot to obtain the filtrate.
- Adjust the pH of the filtrate to 12 using sodium hydroxide.
- Perform liquid-liquid extraction twice, each time with 100 mL of chloroform.
- Combine the chloroform extracts and remove the solvent using a rotary evaporator at 50 °C under vacuum to obtain crude nicotine extract.

• 3. Analysis and Quantification

- **Method:** High-Performance Liquid Chromatography (HPLC).
- **Column:** C-18 reverse-phase.
- **Mobile Phase:** Sodium acetate solution, methanol, and trimethylamine (88:12:0.5 v/v), pH adjusted to 4.2 with glacial acetic acid.
- **Flow Rate:** 1 mL/min.
- **Detection:** UV at 259 nm.
- **Calibration:** Use nicotine standards in the range of 5-250 $\mu\text{g/mL}$ for quantification. [1]

The following diagram illustrates the workflow for this extraction and analysis method:





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Diagram 1: Workflow for acid-base extraction of nicotine from tobacco leaves.

Protocol 2: In-Vitro Dissolution Testing for Smokeless Tobacco

This method is valuable for product assessment and comparison. [4]

• 1. Apparatus & Reagents

- **Apparatus:** USP-4 (Flow-Through Cell) dissolution apparatus.
- **Dissolution Medium:** Artificial saliva.
- **Analytical Instrument:** Ultra Performance Liquid Chromatography with Photodiode Array detection (UPLC-PDA).

• 2. Testing Procedure

- Place the smokeless tobacco product (e.g., Swedish-style snus pouch, loose moist snuff) into the flow-through cell.
- Circulate artificial saliva through the cell at a specified temperature and flow rate.
- Collect samples at predetermined time intervals.
- Analyze the nicotine concentration in each sample using the validated UPLC-PDA method.

• 3. Data Analysis

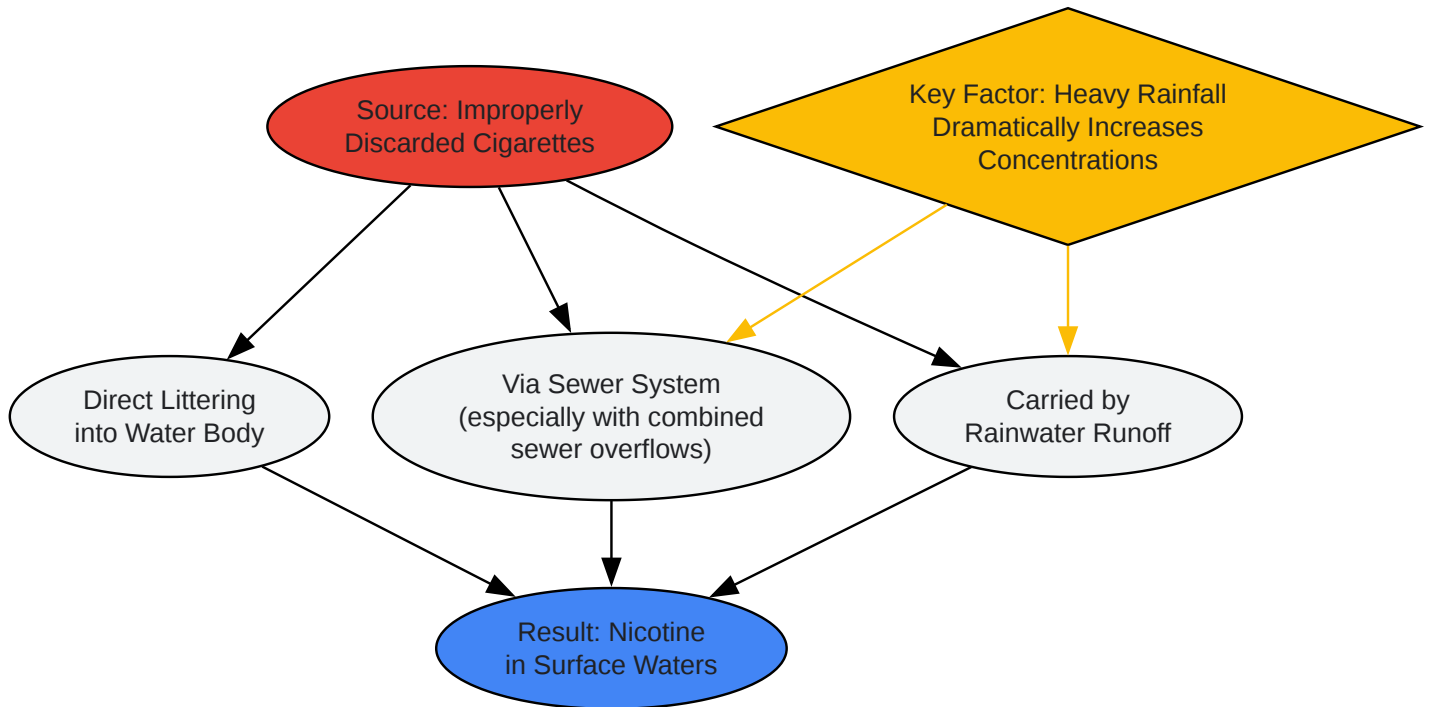
- **Release Kinetics:** Fit the release profile data to mathematical models (e.g., first-order kinetics, Higuchi model).
- **Comparison:** Calculate the difference factor (f1) and similarity factor (f2) to compare profiles between different products. [4]

Environmental Solubility & Contamination Data

Understanding nicotine's environmental behavior is critical for assessing ecological impact. The table below shows data from a field study in Berlin. [3]

Parameter	Details	Concentration (ng/L)
Overall Range	56 samples from lakes, ponds, rivers, canals (Berlin, Summer 2019)	7 - 1,500
Average Concentration	Across all surface water samples	73
Highest Concentrations	Found in canals, especially after heavy rainfall	Up to 16x increase post-rain
Comparison to Other Cities	Average concentration measured in Madrid, Spain	527
Predicted No-Effect Concentration (PNEC)	Threshold for ecological impact on small organisms (e.g., daphnia)	100

The primary source of this environmental nicotine is improperly discarded cigarette butts, with each butt containing about 2 mg of nicotine. [3] The pathway from source to water body is summarized below:



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Diagram 2: Pathways of nicotine contamination in urban water bodies.

Frequently Asked Questions (FAQs)

Q1: Does nicotine form a true solution in glycerin (VG), or is it a suspension? A1: Based on observations in the e-liquid industry, nicotine forms a true solution in glycerin. If it were a suspension, the mixture would appear cloudy due to tiny undissolved droplets, which is not the case with commercially available, clear nicotine-VG solutions. The dissolution can be slow due to the high viscosity of VG, requiring thorough mixing to avoid concentration gradients ("hot spots"). [2]

Q2: What is a key ecological concern regarding nicotine's solubility? A2: Its high water solubility is a major environmental concern. Nicotine readily leaches from discarded cigarette butts when it rains, entering rivers and lakes. Measured concentrations in urban waters can sometimes exceed the Predicted No-Effect Concentration (PNEC) for small aquatic organisms like daphnia, posing a potential ecological risk. [3]

Q3: Our dissolution tests show different release profiles for various smokeless tobacco products. Is this expected? A3: Yes, this is a normal and significant finding. The nicotine release profile is highly dependent on the product's physical form and cut. For instance, snus pouches and loose-leaf tobacco typically exhibit a slower release rate compared to chopped loose-leaf or loose moist snuff. This variability should be accounted for in product design and comparison studies. [4]

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